

An In-depth Technical Guide to 3-Oxooctanoic Acid: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxooctanoic acid

Cat. No.: B082715

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Oxooctanoic acid, also known as 3-ketooctanoic acid, is a medium-chain oxo-fatty acid that plays a role as an intermediate in fatty acid biosynthesis and elongation. Its chemical structure, featuring both a carboxylic acid and a ketone functional group, imparts it with specific reactivity and metabolic significance. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological context of **3-oxooctanoic acid**.

Chemical Structure and Identification

3-Oxooctanoic acid is a derivative of octanoic acid with a ketone group at the beta-position (carbon 3).

- IUPAC Name: **3-oxooctanoic acid**[\[1\]](#)
- Synonyms: 3-ketooctanoic acid, β -oxocaprylic acid, β -ketooctanoic acid[\[1\]](#)
- Molecular Formula: $C_8H_{14}O_3$ [\[2\]](#)
- Canonical SMILES: CCCCC(=O)CC(=O)O[\[1\]](#)[\[2\]](#)
- InChI Key: FWNRRWJFOZIGQZ-UHFFFAOYSA-N[\[1\]](#)

- CAS Number: 13283-91-5[2]

Physicochemical Properties

A summary of the key physicochemical properties of **3-oxooctanoic acid** is presented in the table below. While it is known to be a solid, a specific experimental melting point is not readily available in the literature.[1]

Property	Value	Source
Molecular Weight	158.19 g/mol	[1]
Physical Description	Solid	[1]
Boiling Point	275.6 °C at 760 mmHg	[2]
Density	1.038 g/cm ³	[2]
Flash Point	134.7 °C	[2]
Water Solubility (Predicted)	3.56 g/L	
pKa (Strongest Acidic, Predicted)	4.58	
XLogP3	1.6	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	6	[2]
Exact Mass	158.094294304 Da	[1][2]

Experimental Protocols

Synthesis of 3-Oxooctanoic Acid

A common synthetic route to β -keto acids like **3-oxooctanoic acid** involves the hydrolysis of their corresponding esters. One potential precursor is benzyl 3-oxooctanoate. The synthesis can be achieved through the debenzylation of this precursor. While a detailed, peer-reviewed

protocol specifically for **3-oxooctanoic acid** is not readily available, a general procedure would involve the following steps:

Reaction: Hydrogenolysis of benzyl 3-oxooctanoate.

Reagents and Materials:

- Benzyl 3-oxooctanoate
- Palladium on carbon (Pd/C) catalyst (e.g., 10%)
- Solvent (e.g., ethanol, ethyl acetate)
- Hydrogen gas (H₂)
- Inert gas (e.g., nitrogen or argon)
- Reaction flask
- Hydrogenation apparatus (e.g., balloon hydrogenation or Parr hydrogenator)
- Filtration apparatus (e.g., Celite or filter paper)
- Rotary evaporator

Methodology:

- Dissolve benzyl 3-oxooctanoate in a suitable solvent in a reaction flask.
- Add a catalytic amount of Pd/C to the solution.
- Flush the reaction vessel with an inert gas to remove air.
- Introduce hydrogen gas and maintain a positive pressure.
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, carefully vent the hydrogen and flush the vessel with an inert gas.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Wash the filter cake with the solvent.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **3-oxooctanoic acid**.
- Further purification can be achieved by recrystallization or chromatography if necessary.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **3-oxooctanoic acid**, often after derivatization to increase volatility.

Objective: To identify and quantify **3-oxooctanoic acid** in a sample.

Derivatization (Silylation):

To improve the chromatographic properties and mass spectral characteristics, **3-oxooctanoic acid** can be derivatized to its trimethylsilyl (TMS) ester.

Reagents and Materials:

- Sample containing **3-oxooctanoic acid**
- Internal standard (e.g., a deuterated fatty acid)
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS)
- Solvent (e.g., pyridine, acetonitrile)
- GC-MS instrument with a suitable capillary column (e.g., HP-5MS)

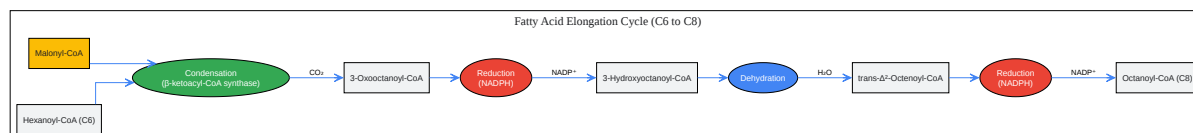
Methodology:

- Sample Preparation: Accurately weigh the sample and dissolve it in a known volume of solvent. Add the internal standard.
- Derivatization: Add an excess of the silylating agent to the sample solution. Heat the mixture (e.g., at 60-80 °C) for a specified time (e.g., 30-60 minutes) to ensure complete derivatization.
- GC-MS Analysis:
 - Injection: Inject an aliquot of the derivatized sample into the GC-MS.
 - Gas Chromatography: Use a temperature program to separate the components. A typical program might start at a lower temperature, ramp up to a higher temperature, and then hold for a period. Helium is commonly used as the carrier gas.
 - Mass Spectrometry: Operate the mass spectrometer in electron ionization (EI) mode. Acquire mass spectra over a suitable mass range (e.g., m/z 50-500).
- Data Analysis:
 - Identify the TMS-derivatized **3-oxooctanoic acid** peak based on its retention time and the fragmentation pattern in its mass spectrum.
 - Quantify the analyte by comparing the peak area of the analyte to that of the internal standard.

Signaling Pathways and Biological Relevance

3-Oxooctanoic acid is an intermediate in the fatty acid elongation pathway, a crucial metabolic process for the synthesis of long-chain fatty acids.^[1] This process occurs in the endoplasmic reticulum and mitochondria and involves a cycle of four enzymatic reactions.

The diagram below illustrates the specific step in the fatty acid elongation cycle where a C6 acyl-CoA (hexanoyl-CoA) is elongated to a C8 acyl-CoA (octanoyl-CoA), with 3-oxooctanoyl-CoA as a key intermediate.



[Click to download full resolution via product page](#)

Caption: Elongation of Hexanoyl-CoA to Octanoyl-CoA.

This cyclical process involves the condensation of an acyl-CoA with malonyl-CoA, followed by a reduction, dehydration, and a second reduction to yield an acyl-CoA that is two carbons longer. 3-Oxooctanoyl-CoA is the product of the initial condensation step in the elongation of a C6 fatty acid.

Conclusion

3-Oxooctanoic acid is a well-characterized intermediate in fatty acid metabolism. This guide has provided a detailed summary of its chemical and physical properties, structural information, and its role in the fatty acid elongation pathway. The provided experimental protocol outlines a general approach for its analysis. Further research into the specific enzymes that process 3-oxooctanoyl-CoA and the regulation of its metabolic flux could provide valuable insights for drug development, particularly in the context of metabolic disorders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Oxooctanoic acid | C₈H₁₄O₃ | CID 128859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Oxooctanoic acid | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxooctanoic Acid: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082715#3-oxooctanoic-acid-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com